

Purifying Recombinant Human SIRT6: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: Sirtuin modulator 6

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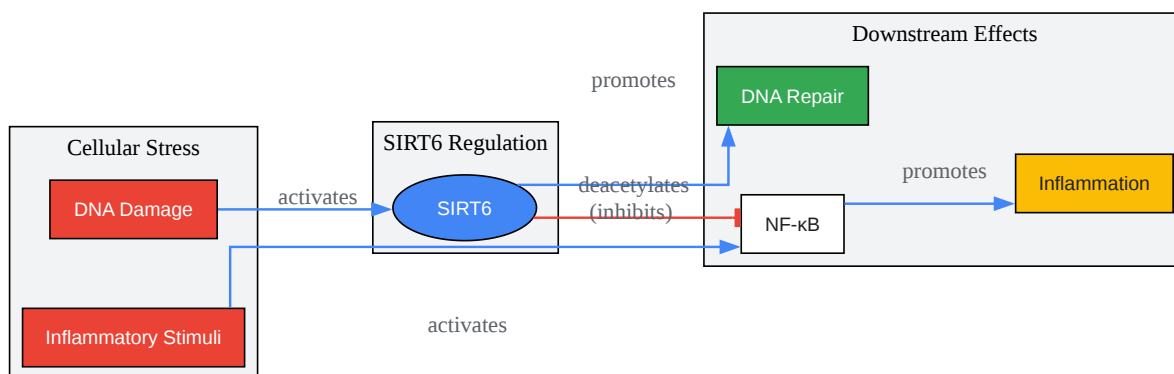
Application Note

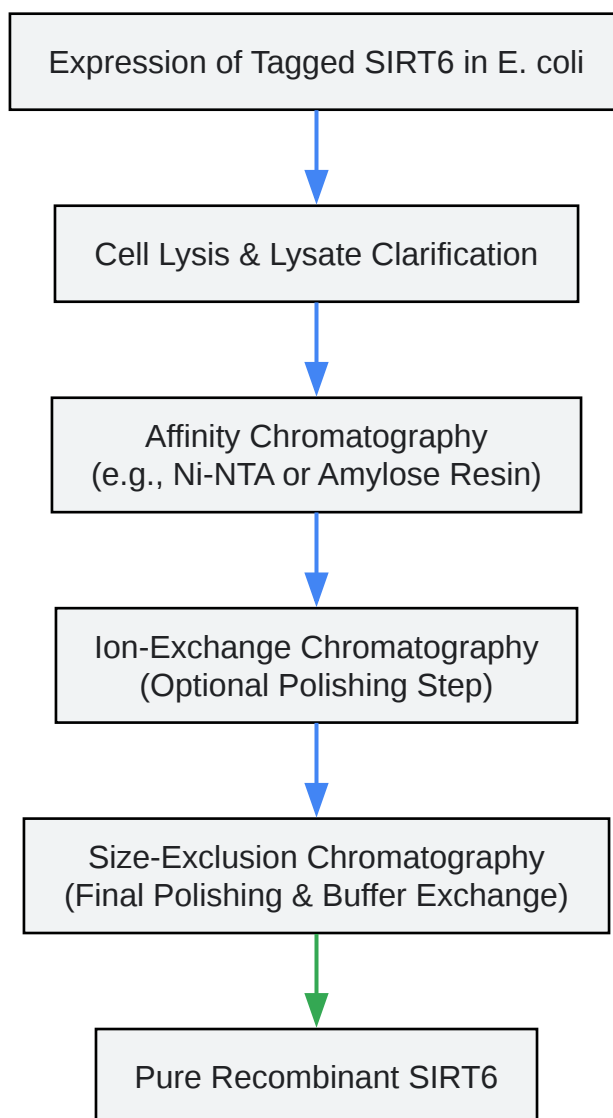
Sirtuin 6 (SIRT6) is a critical enzyme involved in a wide array of cellular processes, including DNA repair, metabolism, and inflammation.^{[1][2]} As a NAD⁺-dependent deacetylase, SIRT6 targets histone and non-histone proteins, playing a significant role in maintaining genomic stability and regulating glucose homeostasis.^[1] Given its therapeutic potential for age-related diseases and cancer, the production of high-purity, active recombinant human SIRT6 is essential for research and drug development professionals.

This document provides a comprehensive protocol for the expression and purification of recombinant human SIRT6 from *Escherichia coli*. The described method employs a multi-step chromatographic process, including affinity, ion-exchange, and size-exclusion chromatography, to achieve high purity and yield. Additionally, protocols for confirming protein activity are outlined.

Signaling Pathway

SIRT6 is a central node in signaling pathways that govern cellular responses to stress and metabolic state. One key pathway involves its role in DNA damage response and inflammation. Upon DNA damage, SIRT6 is recruited to break sites where it promotes repair. SIRT6 also deacetylates the p65 subunit of NF- κ B, a master regulator of inflammation, thereby inhibiting the expression of pro-inflammatory genes. This dual role highlights SIRT6 as a crucial link between genome integrity and inflammatory signaling.





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References

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- 2. Protocol to purify the histone deacetylase SIRT6 and assess its activity in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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